

An In-Depth Technical Guide to Lysine Modification Using Ethyl Acetimidate

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Compound of Interest		
Compound Name:	Ethyl acetimidate	
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This guide provides a comprehensive overview of the fundamental principles and methodologies for the chemical modification of lysine residues in proteins using **ethyl acetimidate**. This technique, known as amidination, is a valuable tool for studying protein structure, function, and interactions.

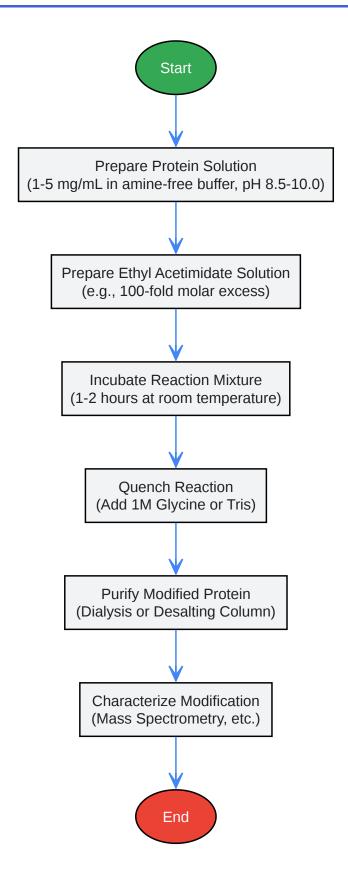
Core Principles of Lysine Modification with Ethyl Acetimidate

Ethyl acetimidate hydrochloride is a chemical reagent that specifically reacts with primary amino groups, such as the ϵ -amino group of lysine residues and the N-terminal α -amino group of a polypeptide chain.

Chemical Reaction

The reaction, termed amidination, involves the nucleophilic attack of the unprotonated primary amine on the carbon atom of the imidoester group of **ethyl acetimidate**. This results in the formation of a stable acetimidyl derivative, converting the primary amine into an acetamidine group. A key feature of this modification is the retention of the positive charge at the lysine residue's side chain under physiological conditions, which often preserves the native-like structure of the modified protein.[1]





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References

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